

# safety and handling procedures for 3-Cyclohexylpropan-1-ol

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## Compound of Interest

Compound Name: 3-Cyclohexylpropan-1-ol

Cat. No.: B073554

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## Application Notes and Protocols: 3-Cyclohexylpropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed safety and handling procedures for **3-Cyclohexylpropan-1-ol** (CAS No. 1124-63-6). Adherence to these protocols is crucial to ensure a safe laboratory environment.

## Chemical and Physical Properties

**3-Cyclohexylpropan-1-ol** is a viscous, colorless liquid.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C9H18O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	142.24 g/mol	<a href="#">[3]</a> <a href="#">[6]</a>
Appearance	Clear, colorless, viscous liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	218-223 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	-60 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Flash Point	102 - 116 °C (215.6 - 240.8 °F) - closed cup	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.937 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Refractive Index	n <sub>20/D</sub> 1.466	<a href="#">[3]</a> <a href="#">[7]</a>
Solubility	Insoluble in water	<a href="#">[1]</a>

## Hazard Identification and Toxicity

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), this chemical is not considered hazardous.[\[1\]](#) However, it is important to note that the toxicological properties have not been fully investigated.[\[1\]](#) Therefore, it is prudent to handle this chemical with care, assuming it may have potential hazards. Some sources indicate it may cause skin, eye, and respiratory irritation.

GHS Hazard Statements (Potential):

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

## Safe Handling and Storage Protocols

### 3.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes.
Respiratory Protection	Not required under normal conditions with adequate ventilation. If ventilation is poor or there is a risk of aerosolization, use a NIOSH-approved respirator.

### 3.2. Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhalation of vapor or mist.[\[1\]](#)
- Use non-sparking tools to prevent fire.[\[8\]](#)
- Prevent fire caused by electrostatic discharge.[\[8\]](#)
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.

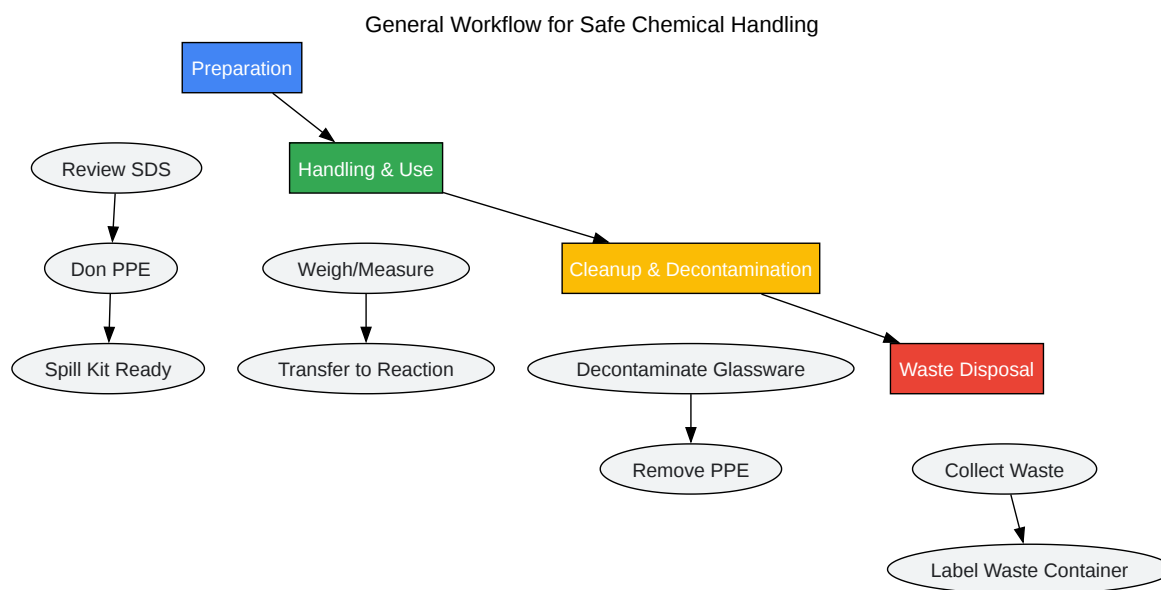
### 3.3. Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[8\]](#)
- Keep away from oxidizing agents.[\[1\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[8\]](#)

## Experimental Protocols

### 4.1. General Workflow for Handling

The following diagram illustrates a general workflow for the safe handling of **3-Cyclohexylpropan-1-ol**.



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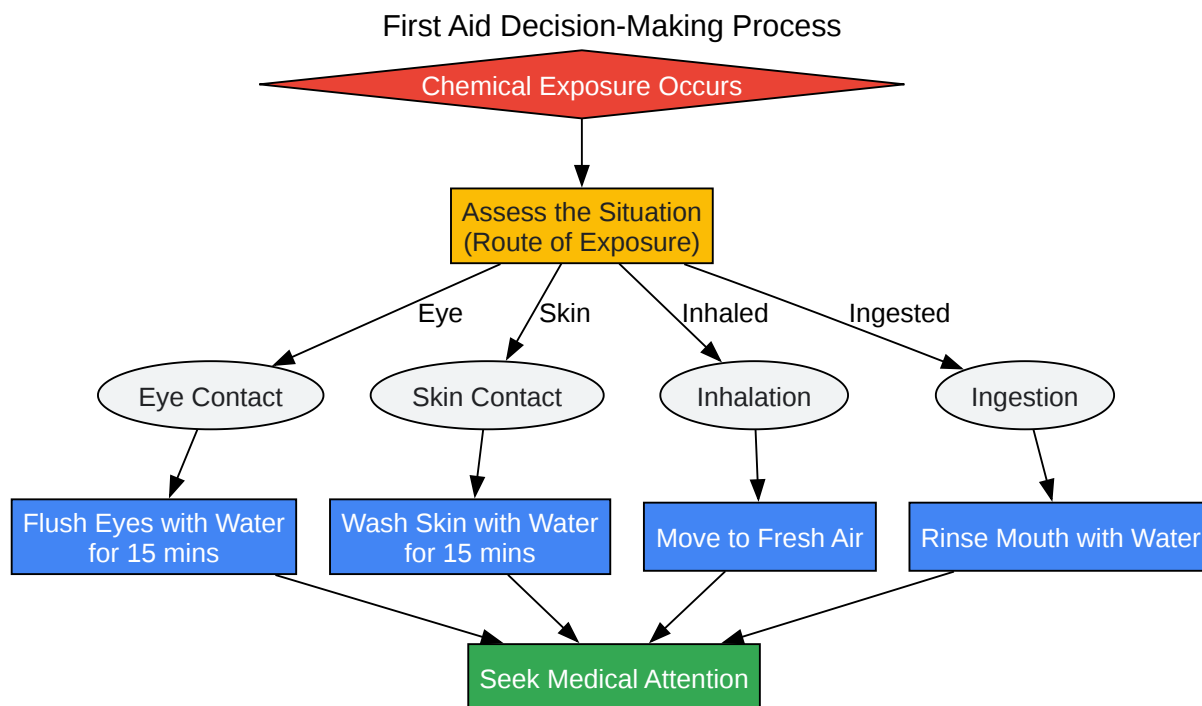
Caption: General Workflow for Safe Chemical Handling

### 4.2. First-Aid Procedures

In case of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Get medical attention.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[1] If symptoms occur after washing, get medical attention immediately.[9]
Inhalation	Remove to fresh air.[1] If breathing has stopped, perform artificial respiration.[9] Get medical attention as soon as possible.[9]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]

The following diagram outlines the decision-making process for first aid in the event of an exposure.



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Caption: First Aid Decision-Making Process

## Spill and Disposal Procedures

### 5.1. Spill Response

- Ensure adequate ventilation.
- Remove all sources of ignition.
- Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Collect the absorbed material in a suitable, closed container for disposal.

- Clean the spill area thoroughly with soap and water.

## 5.2. Waste Disposal

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[1] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1] Do not empty into drains.[1]

# Fire-Fighting Measures

## 6.1. Suitable Extinguishing Media

Use extinguishing measures that are appropriate to local circumstances and the surrounding environment, such as water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.

## 6.2. Specific Hazards Arising from the Chemical

- Combustible liquid.
- In case of fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be produced.
- Keep product and empty container away from heat and sources of ignition.

## 6.3. Protective Equipment for Firefighters

As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode and full protective gear.[1]

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